

Calcium Green-1 AM: A Technical Guide for Cellular Calcium Imaging

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Compound of Interest

Compound Name: Calcium Green 1AM

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of Calcium Green-1 acetoxymethyl (AM) ester, a widely used fluorescent indicator for measuring intracellular calcium concentrations. This document details its core function, mechanism of action, and provides structured data and experimental protocols to facilitate its effective use in research and drug development.

Core Function and Mechanism of Action

Calcium Green-1 AM is a cell-permeant fluorescent dye designed to detect intracellular calcium (Ca^{2+}) levels. Its fundamental principle lies in its ability to exhibit a significant increase in fluorescence intensity upon binding to Ca^{2+} .^{[1][2]} The acetoxymethyl (AM) ester modification is crucial for its function, rendering the molecule hydrophobic enough to passively diffuse across the cell membrane.^[3]

Once inside the cell, ubiquitous intracellular esterases cleave the AM ester groups. This enzymatic action transforms the molecule into its active, membrane-impermeant form, Calcium Green-1.^{[3][4]} This "trapping" mechanism ensures that the indicator remains within the cytoplasm, allowing for the specific measurement of cytosolic Ca^{2+} concentrations. The fluorescence of Calcium Green-1 is highly dependent on the concentration of free Ca^{2+} , making it an effective tool for monitoring calcium signaling pathways.

Compared to other popular calcium indicators like Fluo-3 AM, Calcium Green-1 AM is notably more fluorescent at low calcium concentrations. This property facilitates the determination of baseline calcium levels and enhances the visibility of resting cells. Furthermore, its excitation and emission wavelengths in the visible spectrum avoid the potential for cellular photodamage and autofluorescence issues associated with UV-excitabile dyes like Fura-2.

Quantitative Data

The following tables summarize the key quantitative properties of Calcium Green-1 AM.

Table 1: Chemical and Physical Properties

Property	Value
Synonyms	Calcium Green-1, AM
Molecular Formula	$C_{59}H_{53}Cl_2N_3O_{26}$
Molecular Weight	1291.0 g/mol
Solubility	Soluble in DMSO
Purity	≥90%
Formulation	Solid
Storage	-20°C, protect from light

Table 2: Spectroscopic and Performance Characteristics

Parameter	Value
Excitation Wavelength (peak)	506 nm
Emission Wavelength (peak)	531 nm
Fluorescence Increase upon Ca^{2+} Binding	Approximately 14-fold
Dissociation Constant (Kd)	~190 nM

Experimental Protocols

The following are generalized protocols for loading Calcium Green-1 AM into live cells. Optimal conditions may vary depending on the cell type and experimental setup.

Preparation of Stock and Working Solutions

- Calcium Green-1 AM Stock Solution (2 to 5 mM):
 - Prepare a stock solution of Calcium Green-1 AM in high-quality, anhydrous dimethyl sulfoxide (DMSO).
 - For example, to prepare a 2 mM stock solution from 1 mg of Calcium Green-1 AM (MW = 1291.0), dissolve 1 mg in 387.31 μ L of anhydrous DMSO.
 - Aliquot the stock solution into single-use volumes and store at -20°C, protected from light. Avoid repeated freeze-thaw cycles.
- Pluronic® F-127 Stock Solution (10% w/v):
 - Dissolve 1 g of Pluronic® F-127 in 10 mL of distilled water. Pluronic® F-127 is a non-ionic detergent used to aid the dispersion of the AM ester in aqueous media.
- Probenecid Stock Solution (25 mM):
 - Probenecid can be used to inhibit organic anion transporters, which can extrude the cleaved dye from the cell. Prepare a stock solution in a suitable buffer.
- Calcium Green-1 AM Working Solution (2 to 20 μ M):
 - On the day of the experiment, thaw an aliquot of the Calcium Green-1 AM stock solution to room temperature.
 - Prepare a working solution in a buffer of your choice, such as Hanks and Hepes buffer (HHBS). A final concentration of 4-5 μ M is recommended for most cell lines.
 - For improved dye loading, the working solution can be supplemented with 0.02% to 0.04% Pluronic® F-127 and 1 to 2.5 mM probenecid.

Cell Loading Protocol

- Cell Preparation:
 - Plate cells in a suitable culture vessel and allow them to adhere overnight.
- Dye Loading:
 - Remove the growth medium and wash the cells with an appropriate buffer (e.g., HHBS).
 - Add the Calcium Green-1 AM working solution to the cells.
 - Incubate the cells at 37°C for 30 to 60 minutes. Longer incubation times may improve signal intensity in some cell lines.
- Washing:
 - After incubation, remove the dye-loading solution and wash the cells with fresh buffer (e.g., HHBS, optionally containing probenecid) to remove any excess, uncleaved dye.
- Imaging:
 - The cells are now ready for imaging using fluorescence microscopy, flow cytometry, or a fluorescence microplate reader.
 - Excite the cells at approximately 506 nm and measure the emission at around 531 nm.

Protocol for Plant Cells (Arabidopsis and Commelina Guard Cells)

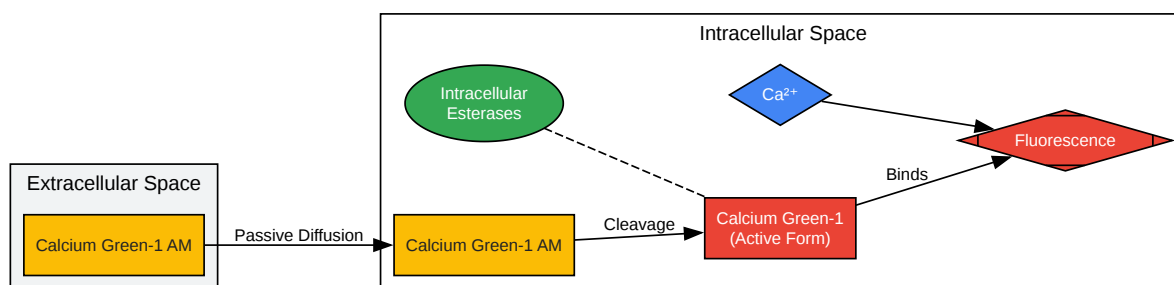
Due to the presence of extracellular esterases and vacuolar sequestration in plant cells, a modified protocol is often necessary.

- Loading Solution:
 - Prepare a loading solution containing: 100 mM KCl, 10 mM MES (pH 5.0 with KOH), 1 mM CaCl₂, 300 μM eserine (an esterase inhibitor), and 15 μM Calcium Green-1 AM.

- Incubation:
 - Incubate epidermal strips in the loading solution for 20-30 minutes in the dark at 25°C.

Visualizations

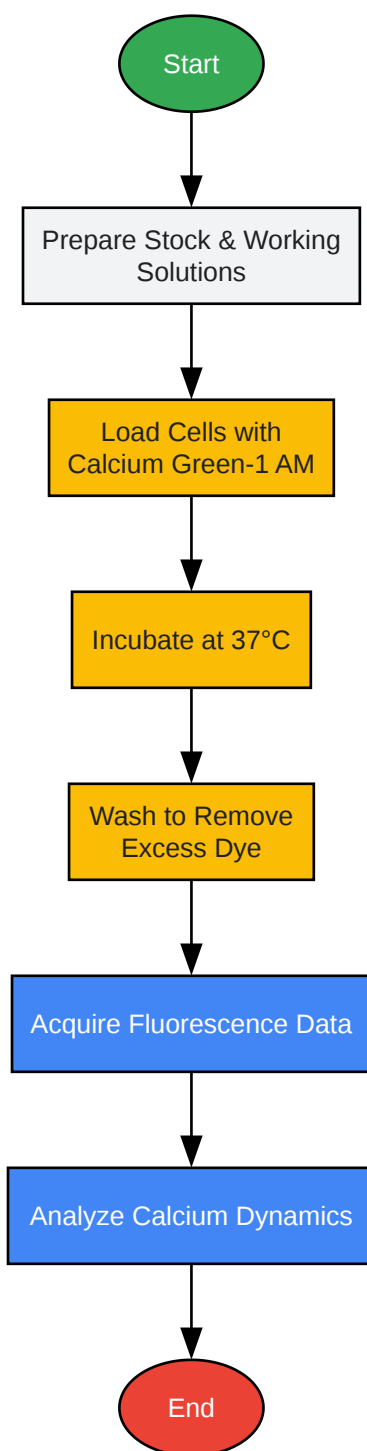
Calcium Green-1 AM Mechanism of Action



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Caption: Mechanism of Calcium Green-1 AM activation within a cell.

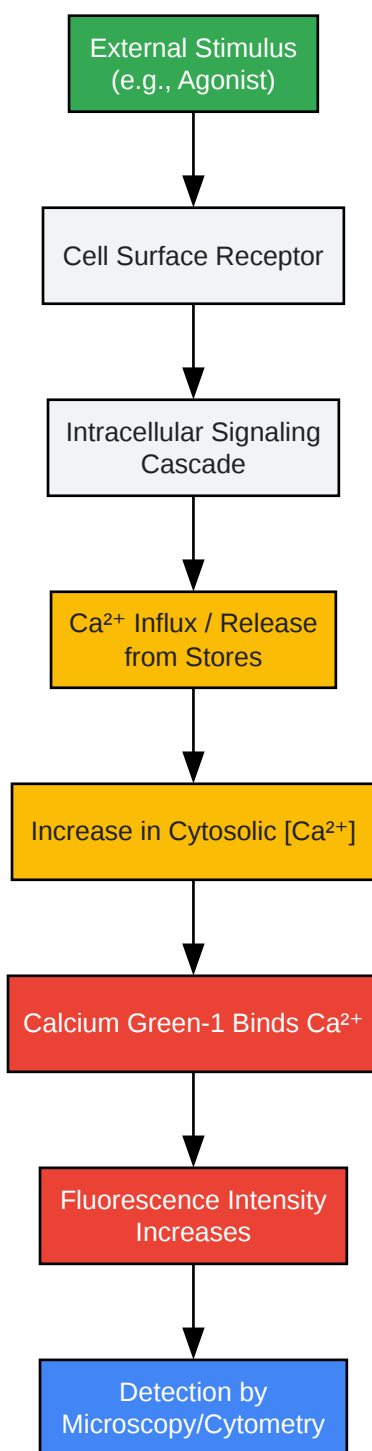
Experimental Workflow for Cellular Calcium Imaging



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Caption: General experimental workflow for using Calcium Green-1 AM.

Signaling Pathway for Calcium Influx Detection



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Caption: Detection of a cellular calcium signaling event.

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